

Application Note: Spectroscopic Characterization of 4-Amino-6-methoxypyridin-2-ol

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Compound of Interest

Compound Name: 4-Amino-6-methoxypyridin-2-ol

CAS No.: 1356109-12-0

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Abstract

This document provides a detailed guide to the nuclear magnetic resonance (NMR) spectroscopic data of **4-Amino-6-methoxypyridin-2-ol**. In the absence of direct experimental spectra in publicly available literature, this note presents predicted ^1H and ^{13}C NMR data based on the analysis of structurally related compounds and established principles of NMR spectroscopy. It includes comprehensive, step-by-step protocols for sample preparation and data acquisition, an in-depth interpretation of the predicted spectra, and discusses the important tautomeric considerations for this molecule. This guide is intended to serve as a valuable resource for the identification, characterization, and quality control of **4-Amino-6-methoxypyridin-2-ol** in research and development settings.

Introduction

4-Amino-6-methoxypyridin-2-ol is a substituted pyridine derivative of interest in medicinal chemistry and drug development due to its potential as a scaffold for synthesizing biologically active molecules. Accurate structural elucidation and purity assessment are critical for its application, and NMR spectroscopy is the most powerful technique for this purpose. This application note addresses the challenge of characterizing this compound by providing a detailed predictive analysis of its ^1H and ^{13}C NMR spectra.

A key structural feature of 2-hydroxypyridines is their existence in a tautomeric equilibrium with the corresponding 2-pyridone form.^{[1][2][3]} This equilibrium is influenced by factors such as the solvent and the nature of other substituents on the ring.^{[2][4]} For **4-Amino-6-methoxypyridin-2-ol**, the pyridone tautomer is expected to be a significant, if not the predominant, form in solution, a factor that is central to the interpretation of its NMR spectra.

Predicted NMR Spectroscopic Data

The following tables summarize the predicted ^1H and ^{13}C NMR chemical shifts for the pyridone tautomer of **4-Amino-6-methoxypyridin-2-ol**. These predictions are derived from the analysis of substituent effects on the pyridine ring, drawing on data from related compounds such as 2-hydroxypyridine (existing as 2-pyridone), 4-aminopyridine, and 4-methoxypyridine.^{[5][6]}

Predicted ^1H NMR Data (500 MHz, DMSO- d_6)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~10.5 - 11.5	Broad Singlet	1H	N-H
~6.0 - 6.5	Broad Singlet	2H	NH ₂
~5.4	Singlet	1H	H-5
~4.9	Singlet	1H	H-3
~3.7	Singlet	3H	OCH ₃

Predicted ^{13}C NMR Data (125 MHz, DMSO- d_6)

Chemical Shift (δ , ppm)	Assignment
~165	C-2
~160	C-6
~155	C-4
~90	C-3
~75	C-5
~55	OCH ₃

Experimental Protocols

To obtain high-quality NMR spectra of **4-Amino-6-methoxypyridin-2-ol**, the following protocols for sample preparation and data acquisition are recommended.

I. Sample Preparation

Proper sample preparation is crucial for obtaining high-resolution NMR spectra. The following steps outline the recommended procedure for preparing a sample of **4-Amino-6-methoxypyridin-2-ol**.

Materials:

- **4-Amino-6-methoxypyridin-2-ol** sample
- Deuterated dimethyl sulfoxide (DMSO-d₆)
- 5 mm NMR tubes
- Pipettes
- Vortex mixer

Procedure:

- Weighing the Sample: Accurately weigh 5-10 mg of the **4-Amino-6-methoxypyridin-2-ol** sample for ^1H NMR, or 20-50 mg for ^{13}C NMR, and place it in a clean, dry vial.
- Solvent Addition: Add approximately 0.6-0.7 mL of DMSO- d_6 to the vial. DMSO- d_6 is chosen for its ability to dissolve a wide range of organic compounds and its high boiling point, which minimizes evaporation.
- Dissolution: Gently vortex the vial to ensure complete dissolution of the sample. Visually inspect the solution for any particulate matter.
- Transfer to NMR Tube: Carefully transfer the solution to a 5 mm NMR tube.
- Capping and Labeling: Securely cap the NMR tube and label it clearly with the sample identification.

II. NMR Data Acquisition

The following is a general protocol for acquiring ^1H and ^{13}C NMR spectra on a 500 MHz spectrometer. Instrument-specific parameters may need to be adjusted for optimal results.

^1H NMR Acquisition Parameters:

- Spectrometer Frequency: 500 MHz
- Solvent: DMSO- d_6
- Temperature: 298 K
- Pulse Program: Standard single-pulse (zg30)
- Acquisition Time: 2-3 seconds
- Relaxation Delay: 2-5 seconds
- Number of Scans: 16-64 (adjust for desired signal-to-noise ratio)

^{13}C NMR Acquisition Parameters:

- Spectrometer Frequency: 125 MHz

- Solvent: DMSO-d₆
- Temperature: 298 K
- Pulse Program: Standard proton-decoupled (zgpg30)
- Acquisition Time: 1-2 seconds
- Relaxation Delay: 2-5 seconds
- Number of Scans: 1024-4096 (adjust for sample concentration and desired signal-to-noise ratio)

Data Interpretation and Structural Analysis

The predicted NMR data provide valuable insights into the molecular structure of **4-Amino-6-methoxypyridin-2-ol**, strongly suggesting the predominance of the pyridone tautomer in solution.

¹H NMR Spectrum Interpretation

- N-H Proton: The broad singlet predicted at ~10.5-11.5 ppm is characteristic of the N-H proton in the pyridone ring. Its broadness is due to quadrupole broadening and potential chemical exchange.
- Amino Protons: The broad singlet at ~6.0-6.5 ppm is assigned to the two protons of the amino group at the C-4 position. The chemical shift is consistent with amino groups attached to an electron-rich aromatic system.
- Ring Protons: The two singlets at ~5.4 ppm and ~4.9 ppm are assigned to the H-5 and H-3 protons, respectively. The significant upfield shift of these protons compared to pyridine is due to the strong electron-donating effects of the amino, methoxy, and amide functionalities within the pyridone ring. The absence of coupling between these protons is expected as they are separated by four bonds.
- Methoxy Protons: The singlet at ~3.7 ppm is characteristic of the three protons of the methoxy group.

¹³C NMR Spectrum Interpretation

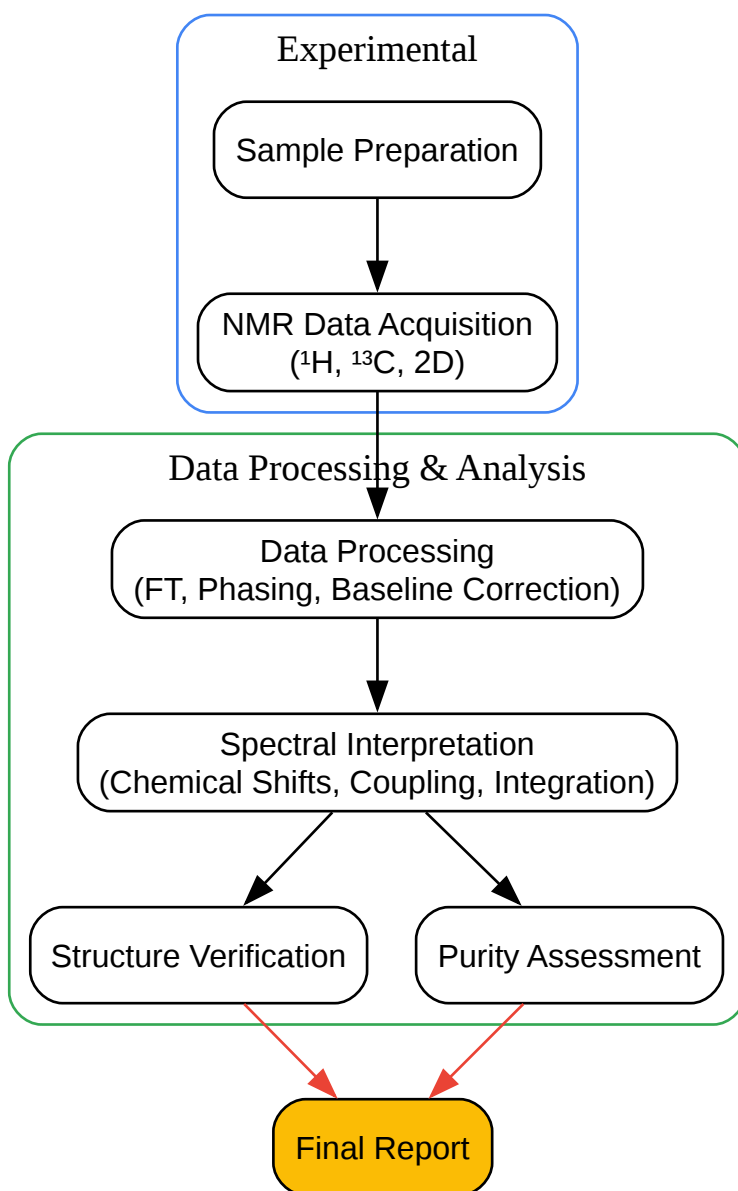
- **Carbonyl and Imino Carbons:** The downfield signals at ~165 ppm and ~160 ppm are assigned to the C-2 (carbonyl) and C-6 carbons, respectively. The C-2 carbon is significantly deshielded due to its carbonyl character in the pyridone tautomer. The C-6 carbon is also deshielded due to its attachment to the electronegative nitrogen and oxygen atoms.
- **Amino-Substituted Carbon:** The signal at ~155 ppm is assigned to the C-4 carbon, which is deshielded by the attached amino group.
- **Ring Carbons:** The upfield signals at ~90 ppm and ~75 ppm are assigned to the C-3 and C-5 carbons, respectively. These carbons are shielded by the strong electron-donating effects of the substituents.
- **Methoxy Carbon:** The signal at ~55 ppm is characteristic of the methoxy carbon.

Visualizing the Structure and Workflow

Molecular Structure of 4-Amino-6-methoxypyridin-2-ol (Pyridone Tautomer)

Caption: Molecular structure of the 2-pyridone tautomer of **4-Amino-6-methoxypyridin-2-ol**.

NMR Data Analysis Workflow



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Caption: A typical workflow for NMR data acquisition, processing, and analysis.

Conclusion

This application note provides a comprehensive guide to the predicted ¹H and ¹³C NMR spectroscopic data of **4-Amino-6-methoxypyridin-2-ol**. The presented protocols for sample preparation and data acquisition offer a solid foundation for obtaining high-quality experimental data. The detailed interpretation of the predicted spectra, which accounts for the crucial role of

tautomerism, will aid researchers in the structural elucidation and characterization of this important heterocyclic compound.

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